

Mitigating self-absorption effects in Thulium-170 sources

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Compound of Interest

Compound Name: **Thulium-170**

Cat. No.: **B1219096**

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Technical Support Center: Thulium-170 Sources

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Thulium-170** (Tm-170) sources. The focus is on mitigating the self-absorption effects that can impact experimental accuracy.

Frequently Asked Questions (FAQs)

Q1: What is **Thulium-170** and what are its primary emissions?

Thulium-170 is a radioisotope with a half-life of 128.6 days.^{[1][2][3]} It primarily decays via beta emission to Ytterbium-170 (Yb-170), with a branching ratio of 99.87%.^[2] This decay process results in the emission of beta particles with a maximum energy of 968 keV and a prominent gamma-ray at 84.25 keV.^{[2][3]} There are also X-ray photons emitted at several energies, including 7.4, 49.7, 50.9, 52.3, 57.3, and 59.16 keV.^[2] A minor fraction of Tm-170 (0.13%) decays via electron capture to Erbium-170.^[2]

Q2: What is the self-absorption effect in Tm-170 sources?

Self-absorption is a phenomenon where the gamma rays and beta particles emitted by Tm-170 atoms within the source material are absorbed or scattered by other atoms in the source itself. This is particularly significant for the low-energy 84 keV gamma photons and the beta particles. The consequence of self-absorption is a reduction in the number of detectable photons and

particles escaping the source, leading to an underestimation of the source's true activity and a distortion of the energy spectrum.

Q3: Why is mitigating self-absorption important for my experiments?

Mitigating self-absorption is crucial for obtaining accurate and reproducible experimental results. In applications like brachytherapy, accurate dosimetry is essential for effective cancer treatment and to minimize damage to healthy tissue.[\[2\]](#)[\[4\]](#) In radiography and other research applications, self-absorption can lead to incorrect measurements of material density or thickness. For quantitative analysis using gamma spectrometry, failing to correct for self-absorption will result in inaccurate activity measurements.[\[5\]](#)

Q4: What factors influence the degree of self-absorption?

Several factors influence the extent of self-absorption in a Tm-170 source:

- **Source Density and Composition:** Higher density materials and materials with higher atomic numbers will cause more significant attenuation of gamma rays.
- **Source Geometry and Size:** Larger and thicker sources exhibit greater self-absorption because the emitted radiation has a longer path to travel to escape the source.[\[6\]](#)
- **Energy of Radiation:** Lower energy photons, like the 84 keV gamma-ray of Tm-170, are more susceptible to absorption than higher energy photons.

Troubleshooting Guide

Problem: My gamma spectrometer is showing a lower-than-expected count rate for the 84 keV peak.

- **Possible Cause:** Significant self-absorption within the Tm-170 source.
- **Solution:**
 - **Evaluate Source Preparation:** Review your source preparation protocol. Was the thulium oxide uniformly dispersed? Is the source as thin and uniform as possible?

- Consider Source Matrix: If the Tm-170 is incorporated into a matrix, assess the matrix material. A lower density, lower Z material will reduce self-absorption.
- Optimize Source Geometry: For future source preparations, aim for a thinner, more planar geometry to minimize the path length for emitted photons.
- Apply Correction Factors: If you cannot alter the source, you may need to apply a self-absorption correction factor. This can be determined experimentally by comparing with a standard of known activity and similar geometry, or through Monte Carlo simulations.[\[5\]](#)

Problem: The shape of my 84 keV photopeak is distorted, showing a low-energy tail.

- Possible Cause: Compton scattering within the source material. The 84 keV photons can scatter within the source, lose some energy, and then be detected, contributing to a "tail" on the low-energy side of the photopeak.
- Solution:
 - Minimize Source Density: A less dense source will reduce the probability of Compton scattering.
 - Use a Higher Resolution Detector: A high-purity germanium (HPGe) detector will provide better energy resolution than a sodium iodide (NaI) detector, helping to distinguish the photopeak from the Compton continuum.
 - Employ Compton Suppression: For highly sensitive measurements, a Compton suppression system can be used to veto scattered gamma rays.

Problem: I am observing unexpected peaks in my gamma spectrum.

- Possible Cause 1: Bremsstrahlung radiation. The high-energy beta particles emitted from Tm-170 can interact with the source material or encapsulation, producing a continuous spectrum of X-rays (bremsstrahlung).[\[1\]](#)
- Solution 1:

- Encapsulation Material: Use a low atomic number (Z) material for source encapsulation, such as aluminum or a polymer, to minimize bremsstrahlung production.
- Possible Cause 2: Radionuclidic impurities in the source material.
- Solution 2:
 - Source Purity: Obtain a certificate of analysis for your Tm-170 source to check for any impurities. Use high-purity starting materials for source production.

Experimental Protocols

Q: How can I prepare a Tm-170 source to minimize self-absorption?

This protocol describes a general method for preparing a thin, uniform Tm-170 source.

Methodology: Electrodeposition

- Prepare the Electrolyte: Dissolve a known quantity of high-purity thulium oxide (Tm_2O_3) in a suitable acidic solution to create a thulium salt solution.
- Set up the Electrodeposition Cell:
 - Use a cathode made of a low-Z material, such as a thin aluminum or titanium foil. This will serve as the backing for the source.
 - The anode can be a platinum wire.
 - The electrolyte containing the Tm-170 is placed in the cell.
- Electrodeposition: Apply a constant current between the anode and cathode. The Tm^{3+} ions will migrate to the cathode and be deposited as a thin, uniform layer of thulium hydroxide or oxide.
- Washing and Drying: Carefully remove the cathode from the cell, rinse it with deionized water to remove any residual electrolyte, and dry it under an infrared lamp.

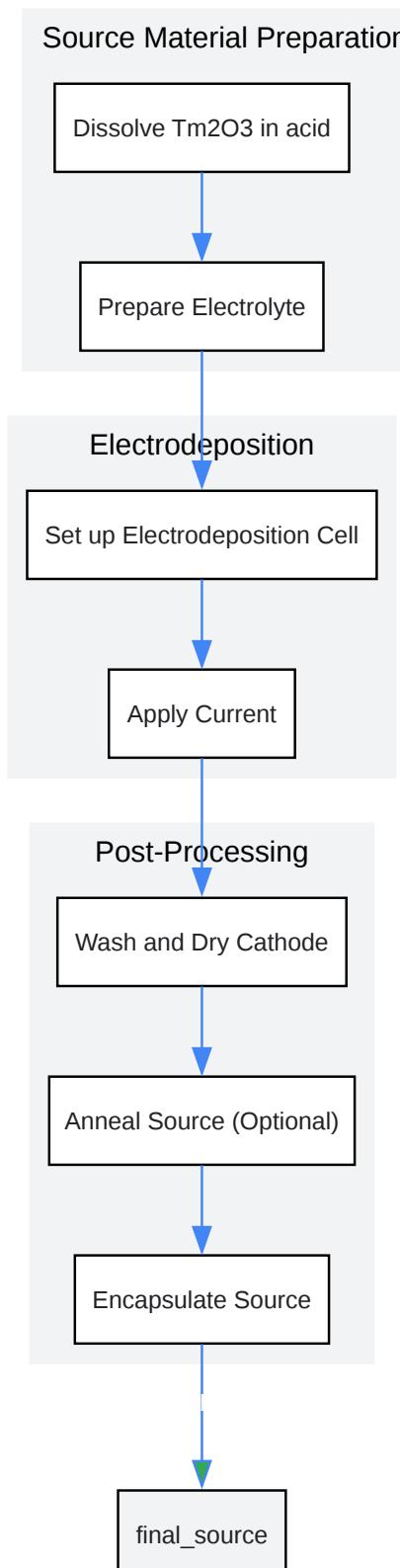
- Annealing (Optional): The deposited source can be annealed at a high temperature to convert the thulium compound to a more stable oxide form.
- Encapsulation: The thin source on its backing should be encapsulated in a low-Z material to contain the radioactivity and minimize bremsstrahlung production.

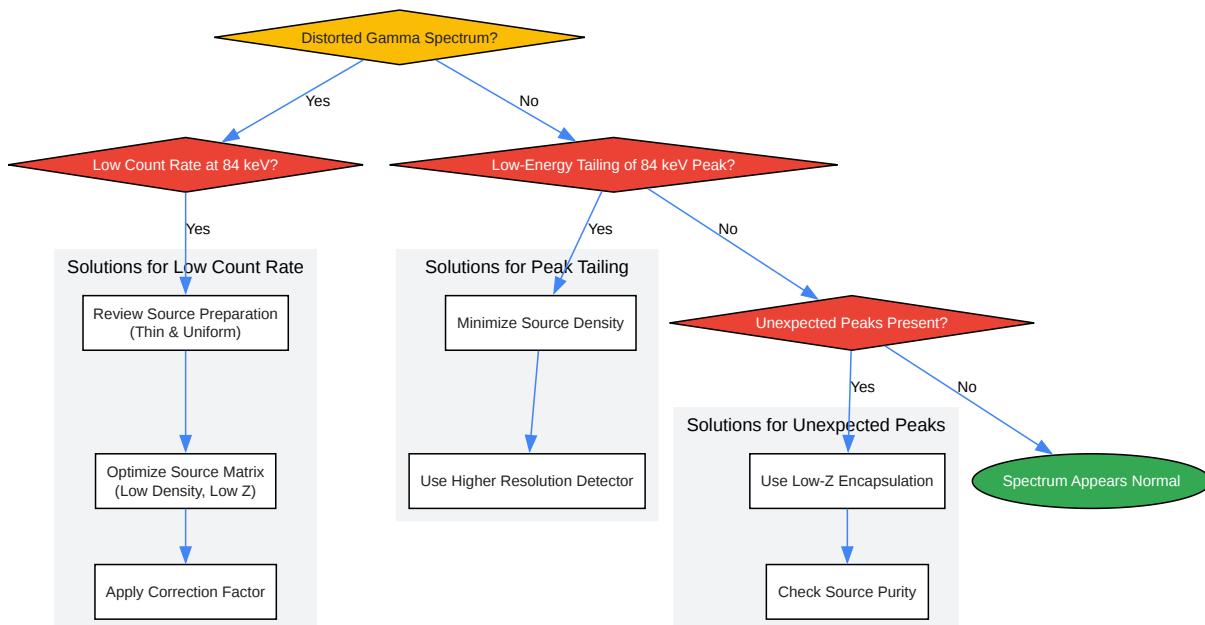
Quantitative Data

Table 1: Decay Characteristics of **Thulium-170**

Characteristic	Value	Reference
Half-life	128.6 days	[1] [2] [3]
Primary Decay Mode	Beta Emission	[2]
Beta Decay Branching Ratio	99.87%	[2]
Maximum Beta Energy	968 keV	[3]
Gamma-ray Energy	84.25 keV	[2]
Electron Capture Branching Ratio	0.13%	[2]
Prominent X-ray Energies	7.4, 49.7, 50.9, 52.3, 57.3, 59.16 keV	[2]

Visualizations





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